

A Researcher's Guide to Functional Assays for Modified Oligonucleotides

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Compound of Interest

Compound Name: *Tetrabenzyl Thymidine-3',5'-diphosphate*

Cat. No.: *B1150468*

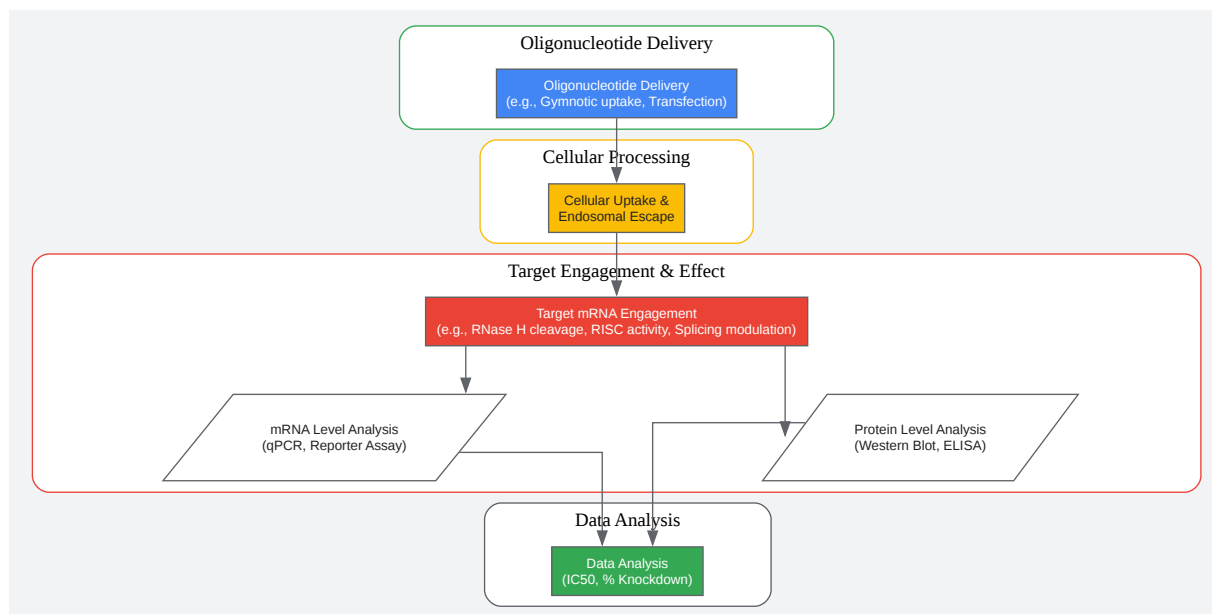
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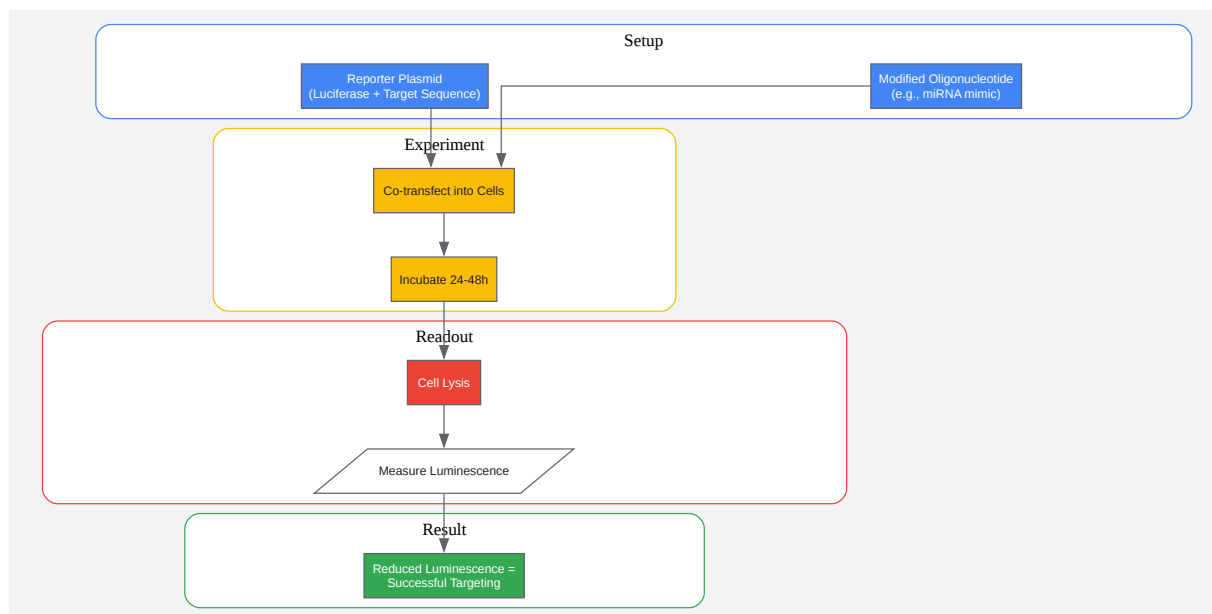
An Objective Comparison of Methodologies for Validating Therapeutic Oligonucleotide Activity

For researchers, scientists, and drug development professionals in the rapidly advancing field of oligonucleotide therapeutics, rigorous validation of a candidate's functional activity is paramount. Modified oligonucleotides, such as antisense oligonucleotides (ASOs), small interfering RNAs (siRNAs), and splice-switching oligonucleotides (SSOs), offer immense therapeutic potential by modulating gene expression in a sequence-specific manner.^{[1][2]} However, their journey from the lab to the clinic is contingent on robust preclinical data. This guide provides a comparative overview of key functional assays used to validate the activity of these molecules, complete with experimental data, detailed protocols, and workflow visualizations to aid in experimental design and interpretation.

General Experimental Workflow

The validation of a modified oligonucleotide's activity typically follows a multi-step process, beginning with the introduction of the oligonucleotide into a relevant cell model and culminating in the quantification of its effect on the target gene and protein.





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References

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